

Personal protective equipment for handling Methyl 18-methylnonadecanoate

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Compound of Interest

Compound Name: Methyl 18-methylnonadecanoate

Cat. No.: B3044313

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Essential Safety and Handling Guide for Methyl 18-methylnonadecanoate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl 18-methylnonadecanoate**. The following procedures and recommendations are designed to ensure safe laboratory operations and proper disposal.

Chemical Properties and Identifiers

A summary of the key physical and chemical properties of **Methyl 18-methylnonadecanoate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₁ H ₄₂ O ₂
Molecular Weight	326.6 g/mol
CAS Number	65301-91-9
Physical State	Solid
Purity	>98%
Storage Temperature	Freezer, recommended 2–8 °C

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Methyl 18-methylnonadecanoate**, the following personal protective equipment is essential.

PPE Category	Specific Recommendations
Eye/Face Protection	Wear safety glasses with side shields or chemical goggles. [4] [5] A face shield may be necessary for splash hazards.
Hand Protection	Use liquid-tight gloves. [4] Breakthrough times and material compatibility should be considered.
Skin Protection	A lab coat or chemical-resistant apron is recommended to prevent skin contact. [5]
Respiratory Protection	Respiratory protection is necessary if aerosols or mists are generated. [4] [6] Use a NIOSH-approved respirator.

Operational and Disposal Plans

Adherence to proper handling, storage, and disposal protocols is critical for laboratory safety and environmental protection.

Handling and Storage

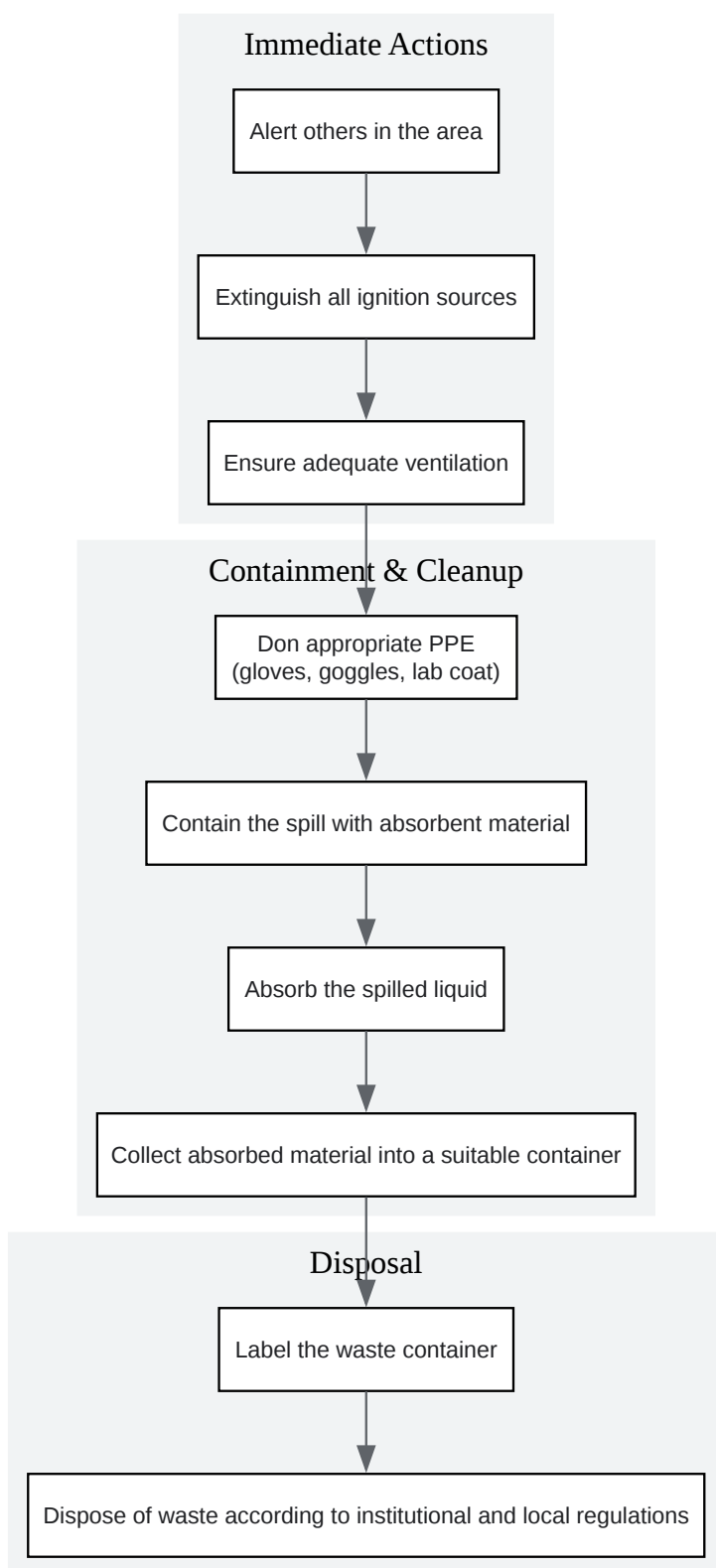
- Handling: Use in a well-ventilated area.[\[5\]](#) Avoid contact with skin and eyes, and prevent inhalation of any mists or vapors that may be generated.[\[6\]](#)[\[7\]](#) General occupational hygiene practices, such as washing hands after handling, should be followed.[\[1\]](#)[\[4\]](#)
- Storage: Store in a cool, well-ventilated area in a tightly closed container.[\[6\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[8\]](#) The recommended storage temperature is between 2–8 °C.[\[1\]](#)[\[9\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If symptoms persist, seek medical attention.[1][7]
Skin Contact	Remove contaminated clothing. Wash the affected area immediately with plenty of soap and water.[4][7]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses if present and easy to do. Continue rinsing.[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[7][8] Seek medical attention if you feel unwell.[1]

Spill Response

In the event of a spill, follow the workflow below. For major spills, evacuate the area and contact your institution's environmental health and safety office.



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Figure 1: Workflow for handling a chemical spill of **Methyl 18-methylnonadecanoate**.

Disposal Plan

- Waste Material: **Methyl 18-methylnonadecanoate** is not generally classified as hazardous waste.[10][11] However, all chemical waste must be disposed of in accordance with local, regional, and national regulations.[8]
- Contaminated Materials: Absorbent materials, rags, and other items contaminated with the chemical may pose a risk of spontaneous combustion if not handled properly.[4][6] These materials should be stored in approved safety disposal containers and disposed of promptly and correctly.[5] Do not dispose of them with household waste.[11]

By following these guidelines, you can ensure a safe working environment when handling **Methyl 18-methylnonadecanoate**. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for the most detailed information.

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